

2-Amino-2-methyl-1,3-propanediol stability and storage conditions

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Compound of Interest

Compound Name: 2-Amino-2-methyl-1,3-propanediol

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An In-depth Technical Guide to the Stability and Storage of **2-Amino-2-methyl-1,3-propanediol**

Introduction

2-Amino-2-methyl-1,3-propanediol (AMPD), also known as Ammediol, is an organic compound widely utilized in various scientific and industrial applications. Its primary functions include acting as a biological buffer, an emulsifying agent, and a reagent in organic synthesis. [1] For researchers, scientists, and professionals in drug development, a thorough understanding of AMPD's stability and appropriate storage conditions is paramount to ensure the integrity of experimental results, the efficacy of formulations, and the safety of laboratory personnel.

This technical guide provides a comprehensive overview of the stability profile of **2-Amino-2-methyl-1,3-propanediol**, detailing its chemical and physical properties, recommended storage conditions, incompatibilities, and potential degradation pathways.

Chemical and Physical Properties

The stability of a chemical compound is intrinsically linked to its physical and chemical properties. Key data for **2-Amino-2-methyl-1,3-propanediol** are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	115-69-5	[2][3]
Molecular Formula	C ₄ H ₁₁ NO ₂	[1][2]
Molecular Weight	105.14 g/mol	[2][4]
Appearance	White crystalline powder	[1][3]
Melting Point	100-110 °C	[3][4]
Boiling Point	151 °C at 10 mmHg	[3][4]
Solubility in Water	2500 g/L at 20 °C	[1][3]
pKa	8.8 at 25 °C	[3][4]
pH	10.0-12.0 (0.5M in H ₂ O); 10.5-11.5 (105.1 g/L in H ₂ O at 25 °C)	[3][4]
Vapor Pressure	~10 mmHg at 152 °C	[4][5]
Flash Point	>100 °C	[3][5]

Stability Profile and Degradation

2-Amino-2-methyl-1,3-propanediol is generally considered stable under normal, recommended storage conditions.[2][6] However, its stability can be compromised by several factors, leading to degradation.

Conditions to Avoid

To maintain the integrity of the compound, the following conditions should be avoided:

- **Moisture:** The material may be moisture-sensitive.[1][3] Absorption of moisture can lead to physical changes and potentially accelerate degradation.
- **Air Contact:** Prolonged contact with air should be minimized.[6]

- Direct Sunlight and Excess Heat: Exposure to direct sunlight and excessive heat can promote degradation.[6]
- Dust Formation: Creating and inhaling dust should be avoided during handling.[2]

Incompatible Materials

Contact with the following substances can cause hazardous reactions and should be strictly avoided:

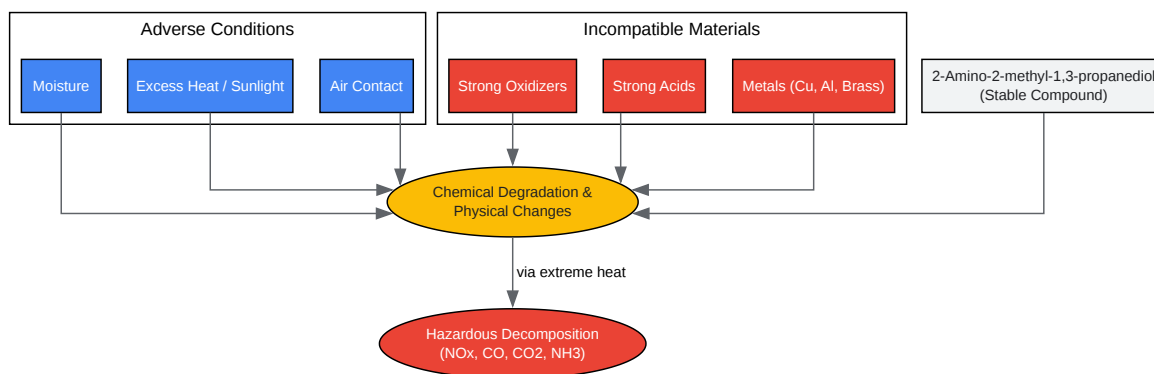
- Strong Oxidizing Agents[1][6]
- Strong Acids[1]
- Metals: Specifically copper, aluminum, and brass are noted as being incompatible.[1][3]

Hazardous Decomposition

When heated to decomposition, **2-Amino-2-methyl-1,3-propanediol** can release toxic and irritating gases and vapors. Hazardous decomposition products include:

- Nitrogen oxides (NO_x)[2]
- Carbon monoxide (CO)
- Carbon dioxide (CO₂)
- Ammonia

The following diagram illustrates the key factors that can negatively impact the stability of AMPD.



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Factors influencing the stability of AMPD.

Recommended Storage and Handling

Proper storage and handling are critical for preserving the quality and ensuring the safety of **2-Amino-2-methyl-1,3-propanediol**.

Storage Conditions

The following table summarizes the recommended storage conditions based on safety data sheets and product information.

Parameter	Recommendation	Reference(s)
Temperature	Store in a cool place, below +30°C.	[1][3][5][7]
Atmosphere	Store in a dry, well-ventilated area.	[2][6]
Container	Keep container tightly closed. [2][6] Store in a corrosive-resistant container (e.g., polypropylene).	[2][6]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands thoroughly after handling.	[2][6]

Handling Precautions

- Use in a well-ventilated area or outdoors.[6]
- Avoid breathing dust, fumes, or vapors.[6]
- Avoid contact with skin and eyes.[2][6]
- Wear appropriate personal protective equipment (PPE), including safety glasses, protective gloves, and suitable protective clothing.[2][6]

Experimental Protocol: General Stability Assessment

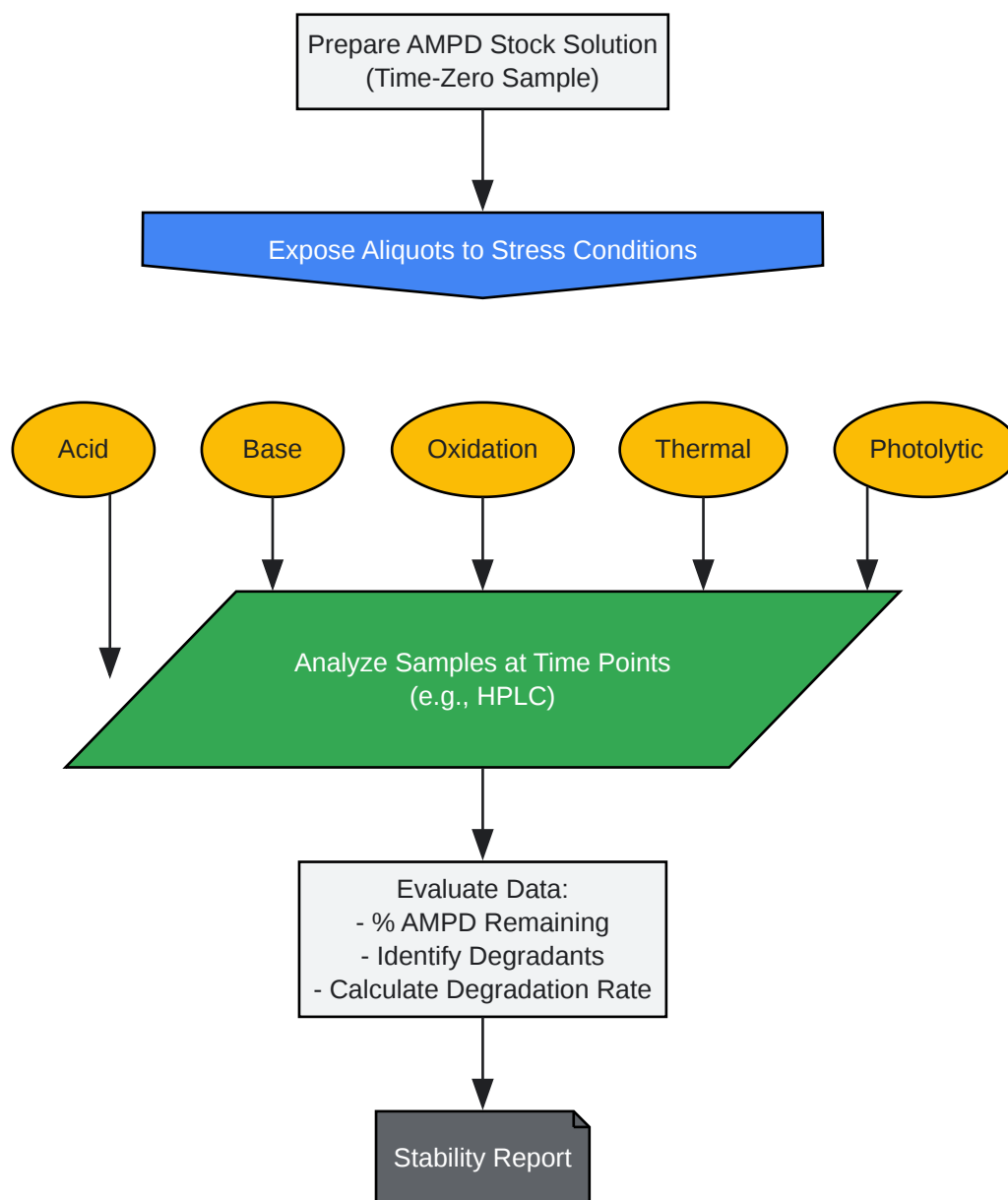
While specific, detailed experimental stability data for **2-Amino-2-methyl-1,3-propanediol** is not readily available in public literature, a general protocol can be employed to assess its stability under various stress conditions. This is crucial for formulation development in the pharmaceutical industry. The primary goal is to identify potential degradation products and determine a shelf-life.

Methodology: Forced Degradation Study

- Reference Standard Preparation: Prepare a stock solution of high-purity **2-Amino-2-methyl-1,3-propanediol** in a suitable solvent (e.g., ultrapure water) at a known concentration. This will serve as the time-zero (T_0) reference.
- Stress Conditions: Aliquot the stock solution into separate, sealed vials for each stress condition.
 - Acidic: Adjust pH to ~1-2 with HCl.
 - Basic: Adjust pH to ~12-13 with NaOH.
 - Oxidative: Add a small percentage of hydrogen peroxide (e.g., 3% H_2O_2).
 - Thermal: Store at elevated temperatures (e.g., 40°C, 60°C, 80°C).
 - Photolytic: Expose to UV light in a photostability chamber.
- Time Points: Store stressed samples and an unstressed control sample (stored at recommended conditions) and pull them for analysis at predetermined time points (e.g., 0, 2, 4, 8, 24, 48 hours for initial studies).
- Sample Analysis:
 - Neutralize the pH of acidic and basic samples before analysis.
 - Analyze all samples using a stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC) with a UV or mass spectrometric detector.
 - The method must be able to separate the parent compound (AMPD) from any potential degradation products.
- Data Evaluation:
 - Calculate the percentage of AMPD remaining at each time point relative to the T_0 standard.

- Identify and quantify any degradation products that appear.
- Determine the degradation rate under each stress condition.

The following diagram outlines a typical workflow for a forced degradation stability study.



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Generalized experimental workflow for stability testing.

Conclusion

2-Amino-2-methyl-1,3-propanediol is a stable compound when stored and handled correctly. For researchers and drug development professionals, adherence to the recommended guidelines is essential for maintaining its chemical integrity. Key stability considerations include protection from moisture, heat, and light, as well as avoidance of incompatible materials such as strong acids, oxidizers, and specific metals. By implementing the storage and handling procedures outlined in this guide, users can ensure the reliability of their results and the safety of their work environment.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. jnfuturechemical.com [jnfuturechemical.com]
- 4. 2-氨基-2-甲基-1,3-丙二醇 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 2-Amino-2-methyl-1,3-propanediol CAS#: 115-69-5 [m.chemicalbook.com]
- 6. lobachemie.com [lobachemie.com]
- 7. merckmillipore.com [merckmillipore.com]
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